

Personal protective equipment for handling 2,6-Dichloro-4-phenylpyridine

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Compound of Interest

Compound Name: 2,6-Dichloro-4-phenylpyridine

Cat. No.: B032294

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Essential Safety and Handling Guide for 2,6-Dichloro-4-phenylpyridine

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for managing **2,6-Dichloro-4-phenylpyridine** in a laboratory setting.

Chemical Profile:

Property	Value
Chemical Name	2,6-Dichloro-4-phenylpyridine
CAS Number	25297-51-2
Molecular Formula	C ₁₁ H ₇ Cl ₂ N
Molecular Weight	224.09 g/mol

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **2,6-Dichloro-4-phenylpyridine**, the following personal protective equipment is mandatory.

PPE Category	Item and Specifications
Eye and Face Protection	ANSI Z87.1 certified safety glasses with side shields are the minimum requirement. For procedures with a higher risk of splashing, chemical splash goggles should be worn. When there is a risk of explosion, a significant splash hazard, or a highly exothermic reaction, a face shield must be worn over safety glasses. ^[1]
Hand Protection	Chemically resistant gloves are required. Nitrile gloves are a suitable choice for incidental contact. For prolonged handling or immersion, consider more robust gloves like butyl rubber or Viton™. Always inspect gloves for tears or punctures before use and change them immediately upon contamination. ^[1]
Body Protection	A standard laboratory coat must be worn at all times and kept fully buttoned to maximize skin coverage. For larger quantities or procedures with a significant risk of splashing, a chemically resistant apron or coveralls should be utilized. ^[1]
Respiratory Protection	All handling of solid 2,6-Dichloro-4-phenylpyridine or its solutions should be conducted within a certified chemical fume hood to prevent the inhalation of dust or vapors. ^[1] If a fume hood is not available, a NIOSH-approved respirator with organic vapor cartridges is required.

Operational Plan: Handling Procedures

A systematic approach to handling **2,6-Dichloro-4-phenylpyridine** is crucial for maintaining a safe laboratory environment.

- Preparation:

- Ensure the designated work area within a chemical fume hood is clean and uncluttered.
- Verify that all necessary equipment, such as a calibrated balance, appropriate glassware, and spill containment materials, is readily accessible.
- Confirm that an emergency eyewash station and safety shower are unobstructed and operational.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within a certified chemical fume hood to control dust and vapors.^[1]
 - Use a spatula or other appropriate tools to handle the solid material, minimizing the creation of dust.
 - Keep the container tightly closed when not in use.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.
 - Decontaminate the work surface and any equipment used according to your institution's standard procedures.
 - Remove and properly dispose of contaminated PPE.

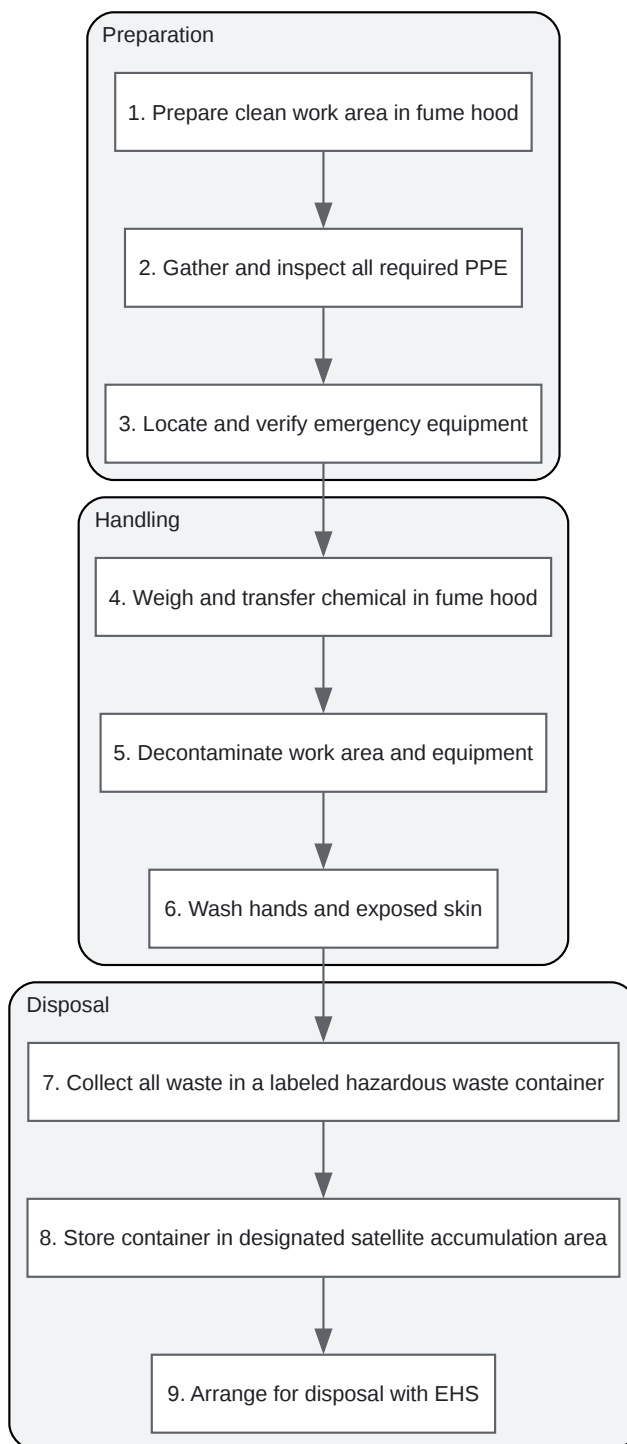
Disposal Plan

Proper disposal of **2,6-Dichloro-4-phenylpyridine** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste material, including the chemical itself and any contaminated items (e.g., gloves, weigh boats, paper towels), in a designated, properly labeled, and sealed container for hazardous waste.^[1]

- Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[\[1\]](#)
- Container Labeling:
 - Label the hazardous waste container with "Hazardous Waste," the full chemical name "**2,6-Dichloro-4-phenylpyridine**," and the approximate concentration.
- Storage and Disposal:
 - Store the sealed waste container in a designated satellite accumulation area.
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal in accordance with all local, state, and federal regulations.[\[2\]](#)

Workflow for Safe Handling and Disposal of **2,6-Dichloro-4-phenylpyridine**



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Caption: Workflow for the safe handling and disposal of **2,6-Dichloro-4-phenylpyridine**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,6-Dichloro-4-phenylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032294#personal-protective-equipment-for-handling-2-6-dichloro-4-phenylpyridine]

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